

In-Depth Technical Guide: Crystal Structure of Gadolinium-Palladium (3/2)

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Compound of Interest

Compound Name: Gadolinium--palladium (3/2)

Cat. No.: B15476197

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For Researchers, Scientists, and Professionals in Materials Science

This technical guide provides a comprehensive analysis of the crystal structure of the intermetallic compound Gadolinium-Palladium (3/2), with the chemical formula Gd_3Pd_2 . This document details the crystallographic data, experimental protocols for its synthesis and characterization, and a visual representation of the experimental workflow.

Introduction

Gadolinium-palladium alloys are part of a broader class of rare earth-transition metal intermetallic compounds that exhibit a range of interesting magnetic and structural properties. The Gd_3Pd_2 phase is of particular interest for its specific crystallographic arrangement. Understanding the precise crystal structure is fundamental to elucidating its physical properties and exploring potential applications.

Crystal Structure and Quantitative Data

Gd_3Pd_2 crystallizes in the tetragonal crystal system, belonging to the $P4/\text{mbm}$ space group (No. 127). The structure is three-dimensional and features two inequivalent gadolinium sites and one palladium site.

Table 1: Crystallographic Data for Gd_3Pd_2

Parameter	Value
Crystal System	Tetragonal
Space Group	P4/mbm
a	7.76 Å
c	3.84 Å
Formula Units/Unit Cell (Z)	2

Table 2: Atomic Coordinates and Wyckoff Positions

Atom	Wyckoff Position	x	y	z
Gd(1)	2a	0	0	0
Gd(2)	4h	0.175	0.675	0.5
Pd	4g	0.385	0.885	0

Table 3: Interatomic Distances and Coordination

Bond	Bond Length (Å)	Coordination Geometry of Central Atom
Gd(1)-Pd	3.10	Square Co-planar
Gd(2)-Pd	3.02 (x2), 3.08 (x4)	6-coordinate
Pd-Gd	-	8-coordinate

Experimental Protocols

The definitive structural analysis of Gd₃Pd₂ was established through synthesis of the intermetallic compound followed by X-ray diffraction studies. The following sections detail the methodologies employed.

Synthesis: Arc Melting

The synthesis of polycrystalline Gd_3Pd_2 samples is typically achieved via arc melting.

- **Starting Materials:** High-purity gadolinium (99.9%) and palladium (99.9%) are used as starting materials.
- **Stoichiometric Preparation:** The elements are weighed in a 3:2 stoichiometric ratio.
- **Melting Procedure:** The mixture is melted in an arc furnace on a water-cooled copper hearth under an inert argon atmosphere to prevent oxidation. The sample is typically melted and re-melted several times, with the button being flipped between each melting, to ensure homogeneity.
- **Annealing:** To promote the formation of a single-phase, well-ordered crystalline structure, the as-cast sample is annealed. This involves sealing the sample in an evacuated quartz tube and heating it at a sub-solidus temperature (e.g., 600-800 °C) for an extended period (e.g., one week), followed by quenching in cold water.

Structural Characterization: X-ray Diffraction (XRD)

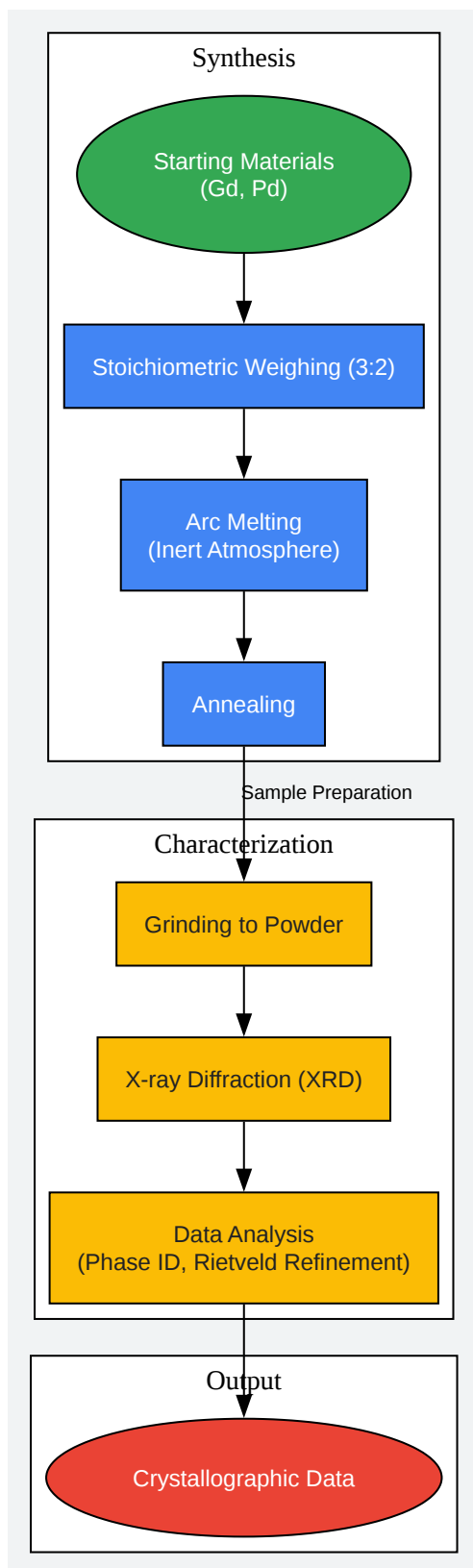
The crystal structure of the synthesized Gd_3Pd_2 is determined using X-ray powder diffraction.

- **Sample Preparation:** A portion of the annealed ingot is ground into a fine powder.
- **Data Collection:** The powder sample is mounted in a powder diffractometer. A monochromatic X-ray beam (commonly $\text{Cu K}\alpha$ radiation) is directed at the sample, and the intensity of the diffracted X-rays is measured as a function of the diffraction angle (2θ).
- **Phase Analysis:** The resulting diffraction pattern is analyzed to identify the crystalline phases present. The peak positions and intensities are compared with databases of known crystal structures.
- **Structure Refinement:** For a detailed structural analysis, the experimental diffraction pattern is indexed to determine the unit cell parameters. A Rietveld refinement is then performed to refine the atomic positions and other structural parameters to achieve the best fit between the observed and calculated diffraction patterns.

Visualizations

Experimental Workflow for Gd_3Pd_2 Analysis

The following diagram illustrates the logical flow of the experimental procedures for the synthesis and structural characterization of Gd_3Pd_2 .



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Experimental workflow for Gd_3Pd_2 synthesis and analysis.

This comprehensive guide provides the foundational knowledge for the crystal structure analysis of Gd_3Pd_2 . The detailed experimental protocols and quantitative data serve as a valuable resource for researchers and scientists working with rare earth intermetallic compounds.

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